

Application Notes and Protocols: Preparing Peimisine HCl Stock Solutions for Experimental Use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Peimisine HCl*

Cat. No.: *B609900*

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Introduction

Peimisine hydrochloride (**Peimisine HCl**) is a steroidal alkaloid originally isolated from plants of the *Fritillaria* genus[1]. It is recognized for its biological activity, notably as an inhibitor of acetylcholinesterase (AChE)[1][2]. Research has shown that **Peimisine HCl** can inhibit rabbit lung acetylcholinesterase by 20.2% at a concentration of 200 μM [1]. Proper preparation of stock solutions is critical for obtaining accurate, reproducible, and reliable experimental results.

This document provides detailed protocols for the preparation, storage, and handling of **Peimisine HCl** stock solutions for use in research and drug development applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Peimisine HCl** is provided below. This data is essential for accurate calculations and safe handling.

Property	Value	Reference
Chemical Name	Peimisine hydrochloride	[2]
CAS Number	900498-44-4	
Molecular Formula	C ₂₇ H ₄₁ NO ₃ • HCl	
Formula Weight	464.1 g/mol	
Appearance	Crystalline solid	

Solubility Data

The solubility of **Peimisine HCl** is a critical factor in selecting the appropriate solvent for stock solutions. It is highly soluble in DMSO, with limited solubility in other common laboratory solvents.

Solvent	Solubility	Reference
DMSO	16 mg/mL (approx. 34.5 mM). Up to ≥50 mg/mL may be achievable with gentle warming and sonication.	
Ethanol	1 mg/mL (approx. 2.15 mM)	
PBS (pH 7.2)	Partially soluble	

Safety and Handling Precautions

Peimisine HCl is classified with acute oral toxicity and is hazardous to the aquatic environment. Standard laboratory safety procedures should be strictly followed.

- **Personal Protective Equipment (PPE):** Always wear safety goggles with side-shields, chemical-resistant gloves, and a lab coat.
- **Handling:** Avoid creating dust and aerosols. Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation and contact with skin and eyes.

- **Storage of Powder:** Keep the container tightly sealed and store at -20°C in a dry, well-ventilated area away from direct sunlight.

Protocol for Preparing a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution in DMSO, which is the recommended solvent for achieving high concentrations.

Materials:

- **Peimisine HCl** powder (CAS 900498-44-4)
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass or polypropylene cryogenic vials
- Calibrated pipettes and sterile tips

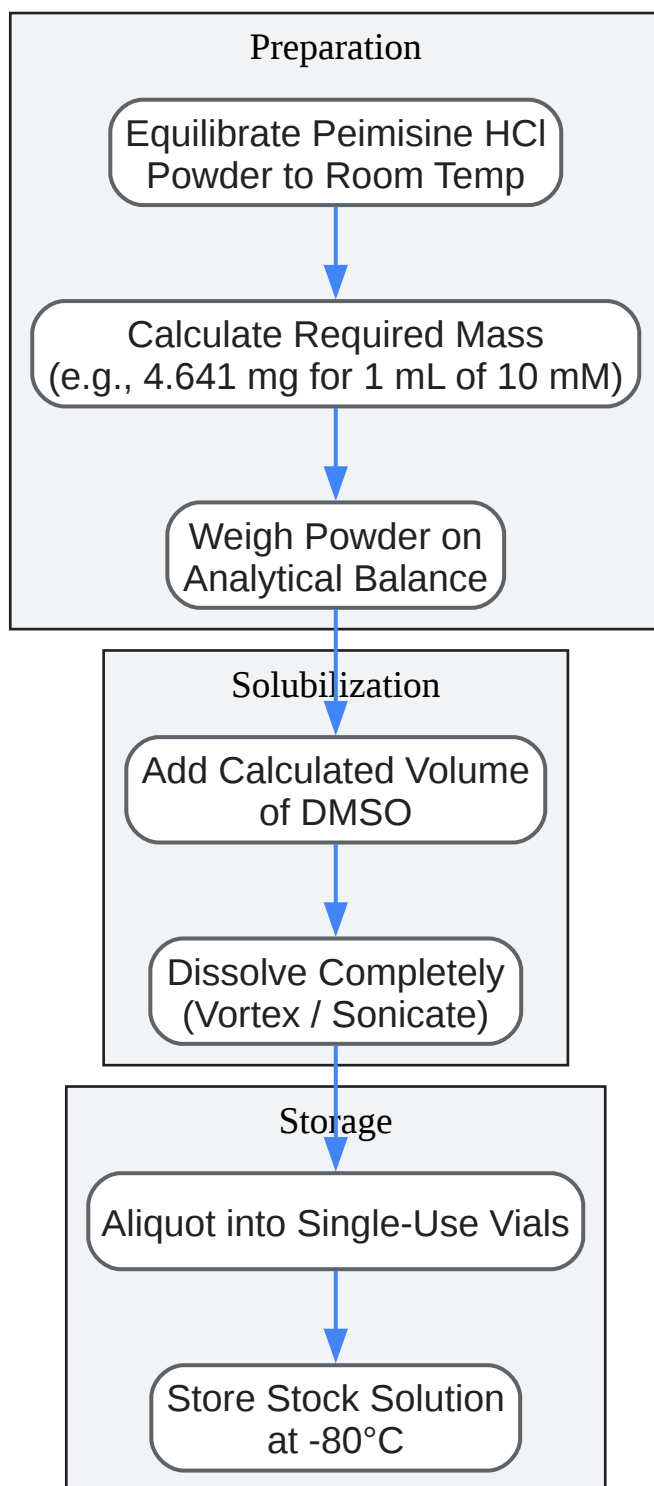
Equipment:

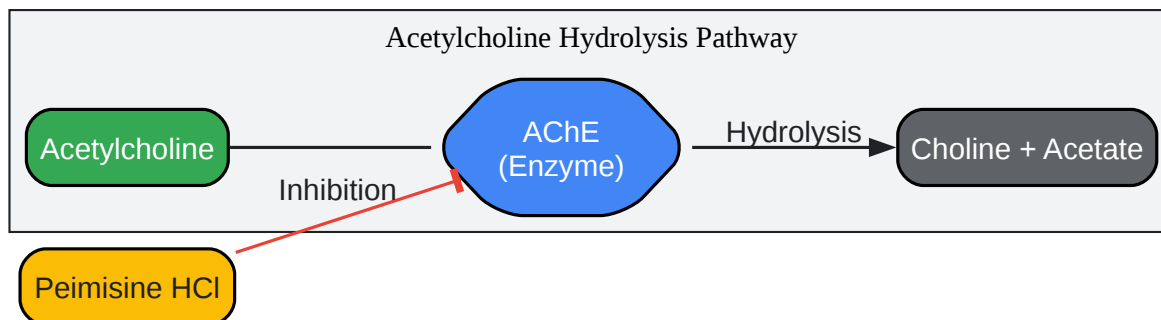
- Analytical balance
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Chemical fume hood

Procedure:

- **Equilibrate:** Allow the **Peimisine HCl** powder vial to warm to room temperature for 15-20 minutes before opening to prevent condensation.
- **Calculate Mass:** To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 464.1 \text{ (g/mol)} / 1000$

- Example for 1 mL: $\text{Mass} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 0.4641 \text{ g/mmol} = 4.641 \text{ mg}$.
- Weigh: In a chemical fume hood, carefully weigh the calculated amount of **Peimisine HCl** powder.
- Dissolve: Add the appropriate volume of DMSO to the powder. For instance, add 1 mL of DMSO to 4.641 mg of powder for a 10 mM solution.
- Mix: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If necessary, use a sonicator bath for 5-10 minutes to aid dissolution. Gentle warming may also be applied.
- Aliquot: Dispense the stock solution into single-use aliquots in sterile, clearly labeled cryogenic vials. This prevents repeated freeze-thaw cycles.
- Store: Store the aliquoted stock solution at -80°C for long-term stability.





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References

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- 2. Peimisine HCl|CAS 900498-44-4|DC Chemicals [dcchemicals.com]
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